

An In-Depth Technical Guide to Perfluorononylethyl Stearyl Dimethicone

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Compound of Interest

Compound Name: *Perfluorononylethyl Stearyl Dimethicone*

Cat. No.: *B3338292*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Perfluorononylethyl stearyl dimethicone is a complex silicone polymer with a unique molecular architecture that imparts desirable properties for applications in advanced drug delivery and cosmetic formulations. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthesis, and its role as a functional excipient. A detailed experimental protocol for evaluating its performance in topical formulations through in vitro skin permeation studies is also presented.

Chemical Identity

CAS Number: 882878-48-0[1]

IUPAC Name: dimethyl-[methyl-(methyl-octadecyl-trimethylsilyloxysilyl)oxy-(3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,11,11,11-nonadecafluoroundecyl)silyl]oxy-trimethylsilyloxysilane[1]

Physicochemical Properties

Perfluorononylethyl stearyl dimethicone is a fluorinated silicone polymer.[2] Its hybrid structure, which combines perfluorononylethyl, stearyl (C18), and dimethylsiloxane groups,

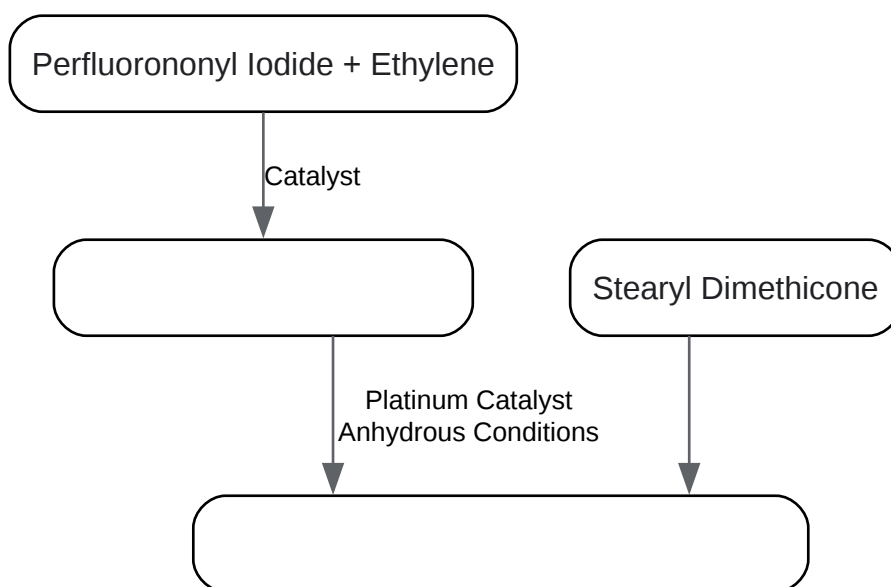
results in a material that is hydrophobic, thermally stable, and possesses excellent film-forming capabilities.^[2] It is insoluble in water and typically presents as a liquid or solid at room temperature.^[2]

Property	Value	Source
Molecular Formula	C ₃₉ H ₇₁ F ₁₉ O ₄ Si ₅	PubChem ^[1]
Molecular Weight	1105.4 g/mol	PubChem ^[1]
Physical State	Liquid or Solid at Room Temperature	Benchchem ^[2]
Solubility	Insoluble in water	Benchchem ^[2]
XLogP3-AA	19.9	PubChem
Hydrogen Bond Donor Count	0	PubChem ^[1]
Hydrogen Bond Acceptor Count	4	PubChem ^[1]
Rotatable Bond Count	26	PubChem ^[1]

Synthesis

The synthesis of **perfluorononyl ethyl stearyl dimethicone** is a multi-step process that involves the preparation of a key intermediate followed by its reaction with a silicone polymer.

Synthesis Workflow



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Caption: Synthesis of **Perfluorononyl Stearyl Dimethicone**.

General Synthesis Protocol

The synthesis generally proceeds as follows:

- Preparation of Perfluorononyl ethyl Silane: This intermediate is synthesized by reacting perfluorononyl iodide with ethylene in the presence of a suitable catalyst.
- Reaction with Stearyl Dimethicone: The resulting perfluorononyl ethyl silane is then reacted with stearyl dimethicone. This reaction is typically carried out under anhydrous conditions to prevent hydrolysis of the silane and is catalyzed by a platinum catalyst to yield the final product, **perfluorononyl ethyl stearyl dimethicone**.^[2]

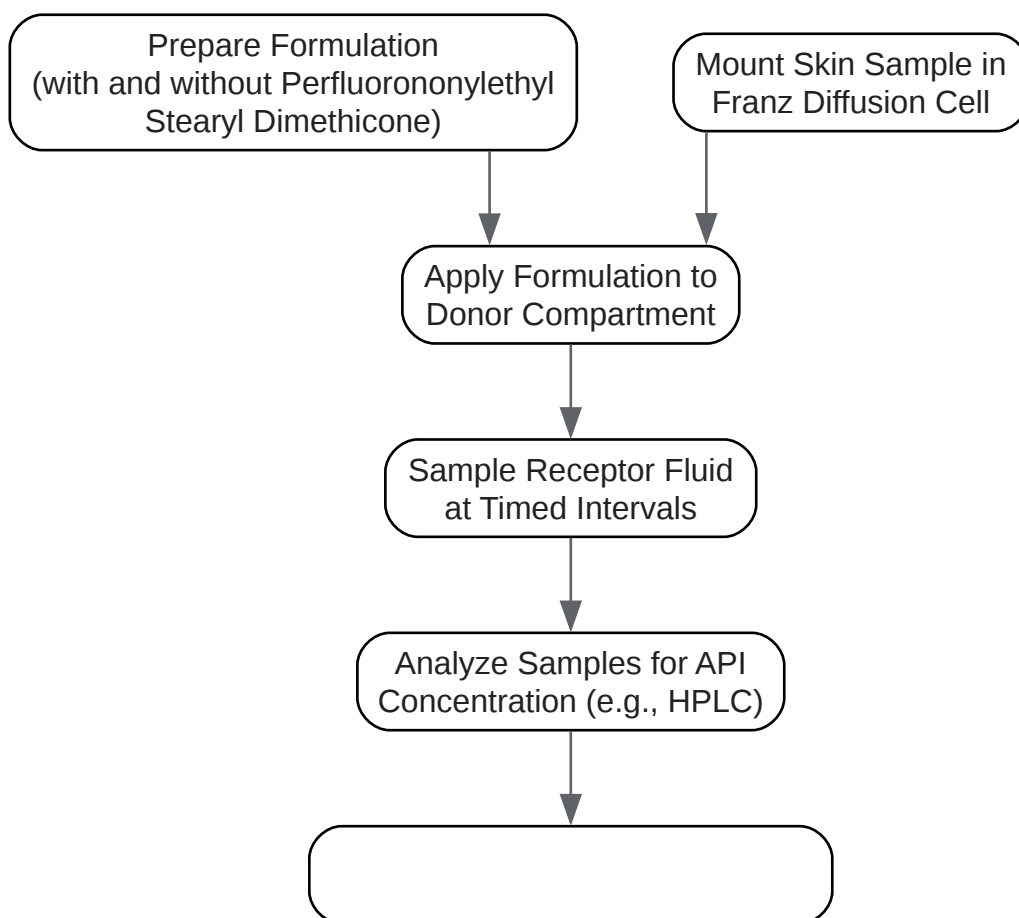
Role in Drug Development

Perfluorononyl ethyl stearyl dimethicone's principal application in drug development is as a functional excipient in topical and transdermal drug delivery systems. Its film-forming properties create a protective, water-resistant barrier on the skin, which can modulate the release and penetration of active pharmaceutical ingredients (APIs). The low surface tension of this silicone polymer allows for even spreading and the formation of a continuous, vapor-permeable film.^[3]

Experimental Protocol: In Vitro Skin Permeation Study

To evaluate the influence of **perfluorononyl ethyl stearyl dimethicone** on the dermal penetration of an API, an in vitro permeation study using Franz diffusion cells is a standard method.

Experimental Workflow



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Caption: In Vitro Skin Permeation Study Workflow.

Detailed Methodology

- **Formulation Preparation:** Prepare two formulations of the API: a control formulation and a test formulation containing a specific concentration of **perfluorononyl ethyl stearyl**

dimethicone.

- **Skin Preparation:** Excise full-thickness skin from a suitable animal model (e.g., porcine ear skin) or use human cadaver skin. Remove any subcutaneous fat and hair.
- **Franz Diffusion Cell Setup:** Mount the prepared skin section between the donor and receptor compartments of the Franz diffusion cell, with the stratum corneum facing the donor compartment. The receptor compartment is filled with a suitable receptor fluid (e.g., phosphate-buffered saline with a solubility enhancer if needed) and maintained at 32°C to mimic skin surface temperature. The receptor fluid should be continuously stirred.
- **Dosing:** Apply a finite dose of the control or test formulation to the skin surface in the donor compartment.
- **Sampling:** At predetermined time intervals (e.g., 0, 2, 4, 6, 8, 12, and 24 hours), withdraw an aliquot of the receptor fluid and replace it with an equal volume of fresh, pre-warmed receptor fluid.
- **Sample Analysis:** Analyze the withdrawn samples for the concentration of the API using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).
- **Data Analysis:** Calculate the cumulative amount of API permeated per unit area over time. The steady-state flux (J_{ss}) is determined from the slope of the linear portion of the cumulative amount versus time curve. The permeability coefficient (K_p) can then be calculated by dividing the flux by the initial concentration of the API in the donor formulation.

Conclusion

Perfluorononyl ethyl stearyl dimethicone is a specialized silicone polymer with distinct physicochemical properties that make it a valuable component in the formulation of topical and transdermal drug delivery systems. Its ability to form a stable, water-resistant, and breathable film on the skin can be leveraged to control the delivery of therapeutic agents. The experimental protocols outlined in this guide provide a framework for the systematic evaluation of its performance and utility in pharmaceutical research and development.

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References

- 1. Perfluorononylethyl Stearyl Dimethicone | C₃₉H₇₁F₁₉O₄Si₅ | CID 121235922 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. cosmileurope.eu [cosmileurope.eu]
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